

inter-laboratory comparison of Indoleacetylaspartate quantification methods

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Compound of Interest

Compound Name: *Indoleacetylaspartate*

CAS No.: *2456-73-7*

Cat. No.: *B1214330*

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An In-Depth Technical Guide to Inter-Laboratory Comparison of Indole-3-acetyl-L-aspartic acid (IAAsp) Quantification Methods

This guide provides a comprehensive comparison of prevalent analytical methodologies for the quantification of Indole-3-acetyl-L-aspartic acid (IAAsp), a critical auxin conjugate involved in plant development, stress responses, and disease progression.^{[1][2]} For researchers in plant biology, agriculture, and drug development, accurate and reproducible quantification of IAAsp is paramount. This document is designed to assist laboratories in selecting the appropriate analytical technique, understanding the nuances of method validation, and interpreting data from inter-laboratory comparisons.

The Significance of Accurate IAAsp Quantification

Indole-3-acetic acid (IAA) is the most abundant natural auxin, a class of phytohormones that regulate nearly every aspect of plant growth and development.^{[1][3][4]} The biological activity of IAA is tightly controlled through biosynthesis, transport, degradation, and conjugation. The formation of IAAsp, an amide-linked conjugate, is a key mechanism for regulating free IAA levels.^[5] Initially considered an irreversible catabolic product, emerging evidence suggests

IAAsp plays a direct role in processes like plant-pathogen interactions.[1][2] In drug development, indole-based compounds are significant pharmacophores, making their metabolic pathways, including conjugation, relevant for study.[6]

Given its low endogenous concentrations and the complexity of biological matrices, robust and reliable quantification methods are essential.[7] An inter-laboratory comparison ensures that results generated across different research groups and institutions are consistent, comparable, and accurate, which is the cornerstone of collaborative and translational science.[8]

Core Methodologies for IAAsp Quantification

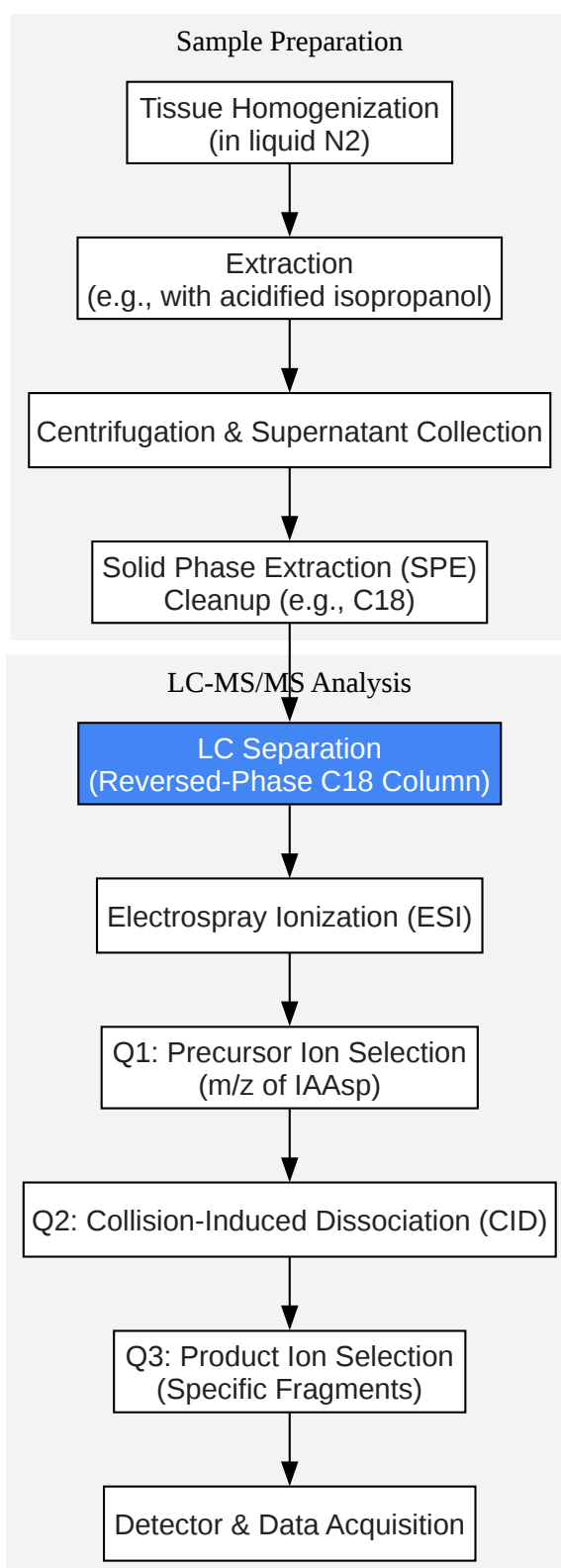
The quantification of IAAsp is predominantly achieved through three major analytical techniques: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), Gas Chromatography-Mass Spectrometry (GC-MS), and Enzyme-Linked Immunosorbent Assay (ELISA). Each method offers a unique combination of sensitivity, selectivity, throughput, and cost.

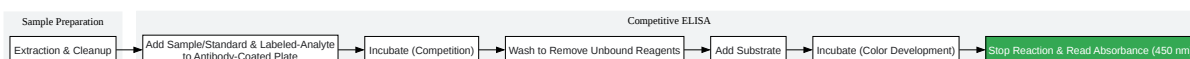
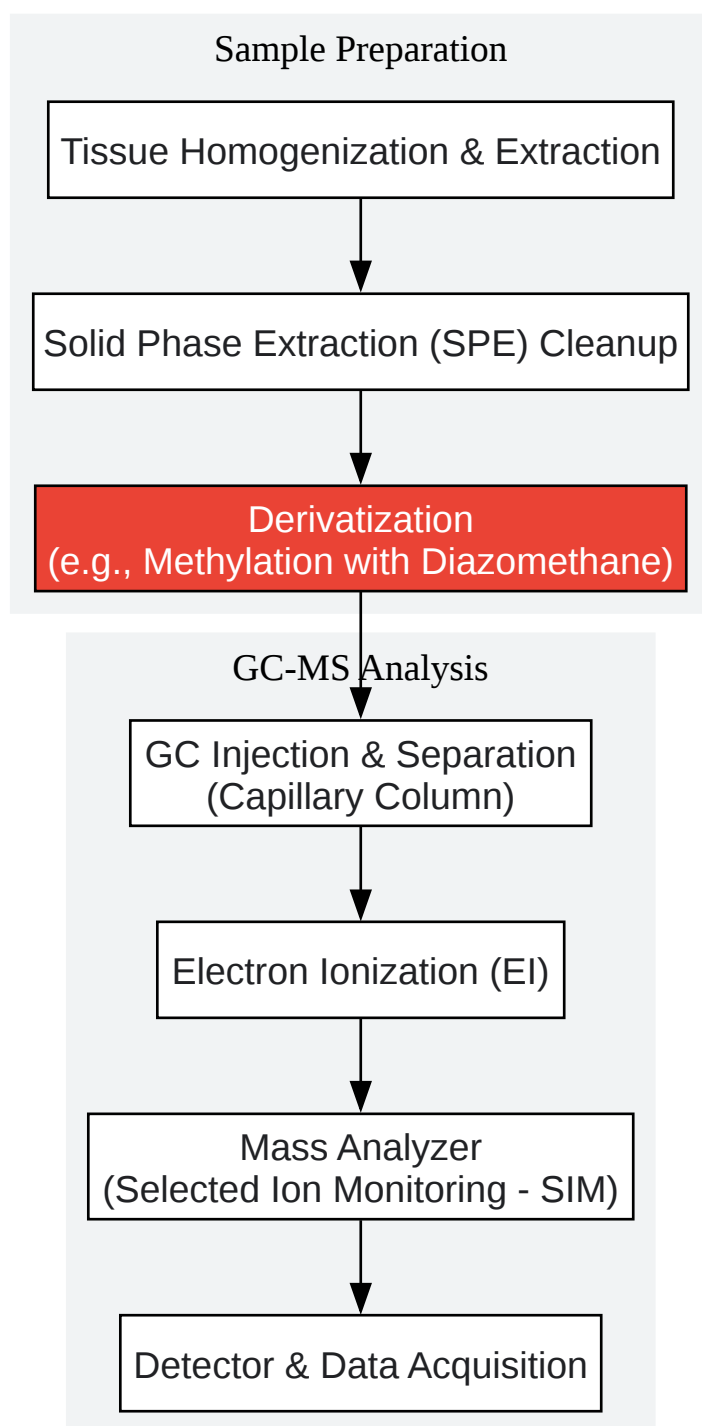
Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is widely regarded as the gold standard for quantifying small molecules like IAAsp from complex biological samples.[9] Its high selectivity, derived from the separation power of liquid chromatography combined with the mass-to-charge ratio specificity of tandem mass spectrometry, allows for confident identification and quantification, even at very low levels.[10][11]

Principle of Operation: The sample extract is injected into a high-performance liquid chromatography (HPLC) system, where IAAsp is separated from other matrix components on a reversed-phase column. The eluent is then directed into a mass spectrometer. In the ion source (typically Electrospray Ionization, ESI), IAAsp molecules are charged. The parent ion is selected in the first quadrupole (Q1), fragmented in the collision cell (Q2), and specific fragment ions are monitored in the third quadrupole (Q3). This process, known as Multiple Reaction Monitoring (MRM), provides exceptional specificity.[10]

Experimental Workflow Diagram





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